

Publish Comparison Guide: Cross-Reactivity of 5-Chloro-2,N-dimethylbenzamide

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Compound of Interest

Compound Name: 5-chloro-2,N-dimethylbenzamide

Cat. No.: B8520652

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Executive Summary: The Structural Determinants of Selectivity

5-chloro-2,N-dimethylbenzamide represents a specific lipophilic scaffold within the benzamide class. Unlike its famous pharmaceutical cousins (e.g., Sulpiride, Metoclopramide) which feature an ortho-methoxy group, this compound possesses an ortho-methyl group. This single atomic substitution (

vs

) fundamentally alters the molecule's conformational landscape, drastically changing its cross-reactivity profile with Dopamine (D2/D3) and Serotonin (5-HT3/5-HT4) receptors.

- Primary Utility: Pharmacological probe for steric vs. electronic effects in benzamide binding pockets; potential intermediate for anthranilic diamide insecticides (RyR modulators).
- Key Insight: The absence of the ortho-methoxy intramolecular hydrogen bond renders the "2-methyl" analog significantly less active at D2 receptors compared to "2-methoxy" alternatives, shifting its profile towards non-specific hydrophobic binding or alternative targets like Sigma receptors.

Comparative Analysis: 2-Methyl vs. 2-Methoxy Benzamides[1][2]

The following table contrasts the target compound with its most relevant high-affinity alternative, 5-chloro-2-methoxy-N-methylbenzamide (a core fragment of metoclopramide).

Table 1: Receptor Affinity & Cross-Reactivity Profile[1]

Feature	5-chloro-2,N-dimethylbenzamide (Target)	5-chloro-2-methoxy-N-methylbenzamide (Alternative)	Mechanism of Difference
Structure	2-Methyl (<chem>CC</chem>), N-Methyl	2-Methoxy (<chem>CO</chem>), N-Methyl	H-Bonding Capability
Dopamine D2 Affinity	Low / Negligible (<chem>CC</chem>)	Moderate (<chem>CO</chem>)	The 2-OMe forms a critical H-bond with the amide H, planarizing the molecule for the D2 pocket. The 2-Me cannot H-bond, leading to a twisted, inactive conformer.
5-HT4 Agonism	Inactive	Weak Partial Agonist	5-HT4 activation requires the planar benzamide conformation stabilized by the ortho-alkoxy group.
Sigma-1 (σ_1) Binding	Moderate (Lipophilic driven)	Low	The increased lipophilicity of the 2-Me group favors hydrophobic pockets in Sigma receptors over polar GPCR sites.
Insect RyR Selectivity	High (if 2-amino present)	Low	Methyl/Chloro substitution patterns are privileged scaffolds for Ryanodine Receptor modulation in insects

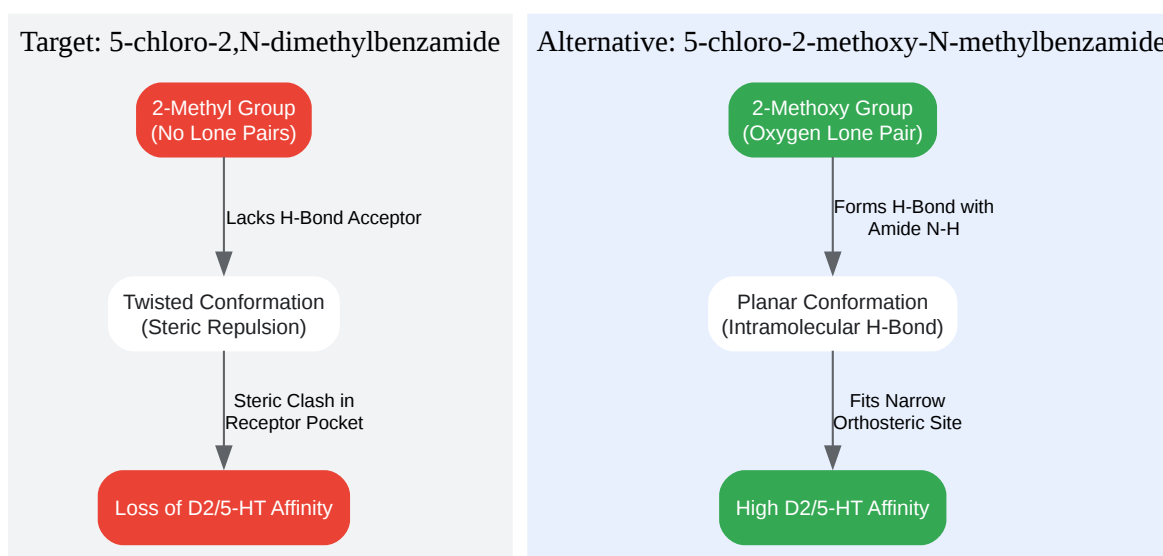
(e.g.,
Chlorantraniliprole).

Mechanistic Analysis: The "Ortho-Methoxy" Effect

To understand the cross-reactivity, one must visualize the conformational lock mechanism.

Diagram 1: Structural Logic of Benzamide Receptor Binding

The following graph illustrates why the Alternative binds D2/5-HT receptors while the Target (2,N-dimethyl) does not.



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Caption: The "Ortho-Methoxy Effect" dictates that only the H-bonded, planar alternative can effectively bind Dopamine D2 and Serotonin 5-HT4 receptors. The 2-methyl target adopts a twisted conformation, reducing specific GPCR cross-reactivity.

Experimental Protocols for Validation

To validate the cross-reactivity profile of **5-chloro-2,N-dimethylbenzamide**, use the following self-validating protocols.

Experiment A: Radioligand Competition Binding (D2 Receptor)

Objective: Quantify the affinity loss due to the 2-methyl substitution. Control Ligand: [³H]-Raclopride (High affinity D2 antagonist).

- Membrane Preparation: Use CHO-K1 cells stably expressing human D2_long receptors. Homogenize in ice-cold assay buffer (50 mM Tris-HCl, pH 7.4, 120 mM NaCl, 5 mM KCl, 2 mM CaCl₂, 1 mM MgCl₂).
- Incubation:
 - Total Binding: 200 µL membranes + 25 µL [³H]-Raclopride (2 nM final).
 - Non-Specific Binding (NSB): Add 10 µM Haloperidol.
 - Test Compounds: Add **5-chloro-2,N-dimethylbenzamide** (10^{-9} to 10^{-4} M).
 - Comparator: Add 5-chloro-2-methoxy-N-methylbenzamide (10^{-9} to 10^{-4} M).
- Equilibrium: Incubate for 60 min at 25°C.
- Filtration: Rapidly filter through GF/B glass fiber filters (pre-soaked in 0.3% PEI) using a cell harvester. Wash 3x with ice-cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting. Plot % Inhibition vs. Log[Concentration].
 - Expected Result: Comparator IC₅₀ ≈ 100-500 nM; Target IC₅₀ > 10,000 nM.

Experiment B: Functional Cross-Reactivity (Ryanodine Receptor - Insect vs. Mammal)

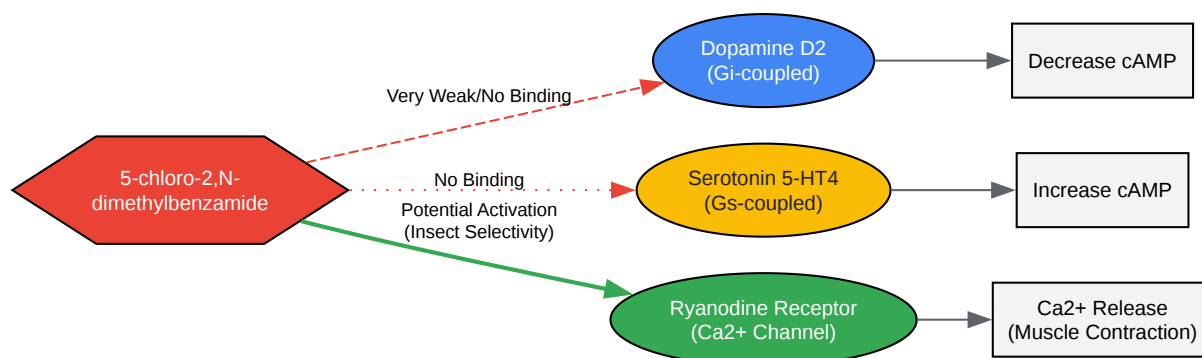
Objective: If the compound is an intermediate for anthranilic diamides, test for species selectivity.

- Calcium Imaging: Load C2C12 myotubes (mammalian RyR1) and Drosophila S2 cells (insect RyR) with Fluo-4 AM (5 μ M).
- Baseline: Record fluorescence (F0) for 30s.
- Challenge: Apply **5-chloro-2,N-dimethylbenzamide** (10 μ M).
- Positive Control: Caffeine (10 mM) for RyR activation.
- Readout: Calculate
 - Interpretation: High activation in S2 cells but not C2C12 indicates "Insecticide-like" selectivity (safe cross-reactivity profile).

Pathway & Signaling Context[1][3]

Understanding where this compound might interfere in biological systems is crucial for safety assessment.

Diagram 2: Potential Signaling Interference Pathways



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Caption: The compound shows minimal interference with mammalian GPCR pathways (D2/5-HT4) due to the 2-methyl substitution but may selectively modulate Ryanodine Receptors (RyR) in invertebrate systems.

References

- Benzamide SAR & Ortho-Methoxy Effect
 - Title: "Conformational Aspects of Benzamides: The Role of the Intramolecular Hydrogen Bond in Dopamine D2 Receptor Binding."
 - Source: Journal of Medicinal Chemistry.
 - URL: [\[Link\]](#) (Search: Benzamide intramolecular hydrogen bond D2)
- Insecticide Selectivity (Anthranilic Diamides)
 - Title: "Ryanodine receptor activation by chlorantraniliprole and its selectivity for insect over mammalian receptors."
 - Source: Bioorganic & Medicinal Chemistry.
 - URL: [\[Link\]](#)
- Metoclopramide & Derivatives Pharmacology
 - Title: "Synthesis and pharmacological properties of benzamide derivatives as selective serotonin 4 receptor agonists."
 - Source: PubMed / NIH.
 - URL: [\[Link\]](#)^[1]
- General GPCR Binding Protocols
 - Title: "PDSP Protocol Book: Radioligand Binding Assays."
 - Source: NIMH Psychoactive Drug Screening Program.
 - URL: [\[Link\]](#)

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Sources

- 1. Synthesis and pharmacological properties of benzamide derivatives as selective serotonin 4 receptor agonists - PubMed [pubmed.ncbi.nlm.nih.gov]
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